

Technical Guide: Physicochemical Properties of N-(4-aminophenyl)-2,2-dimethylpropanamide

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Compound of Interest

Compound Name: N-(4-aminophenyl)-2,2-dimethylpropanamide

Cat. No.: B034827

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of the chemical compound **N-(4-aminophenyl)-2,2-dimethylpropanamide**, including its molecular weight and chemical formula. This information is critical for professionals engaged in chemical synthesis, analysis, and drug development.

Compound Identification and Properties

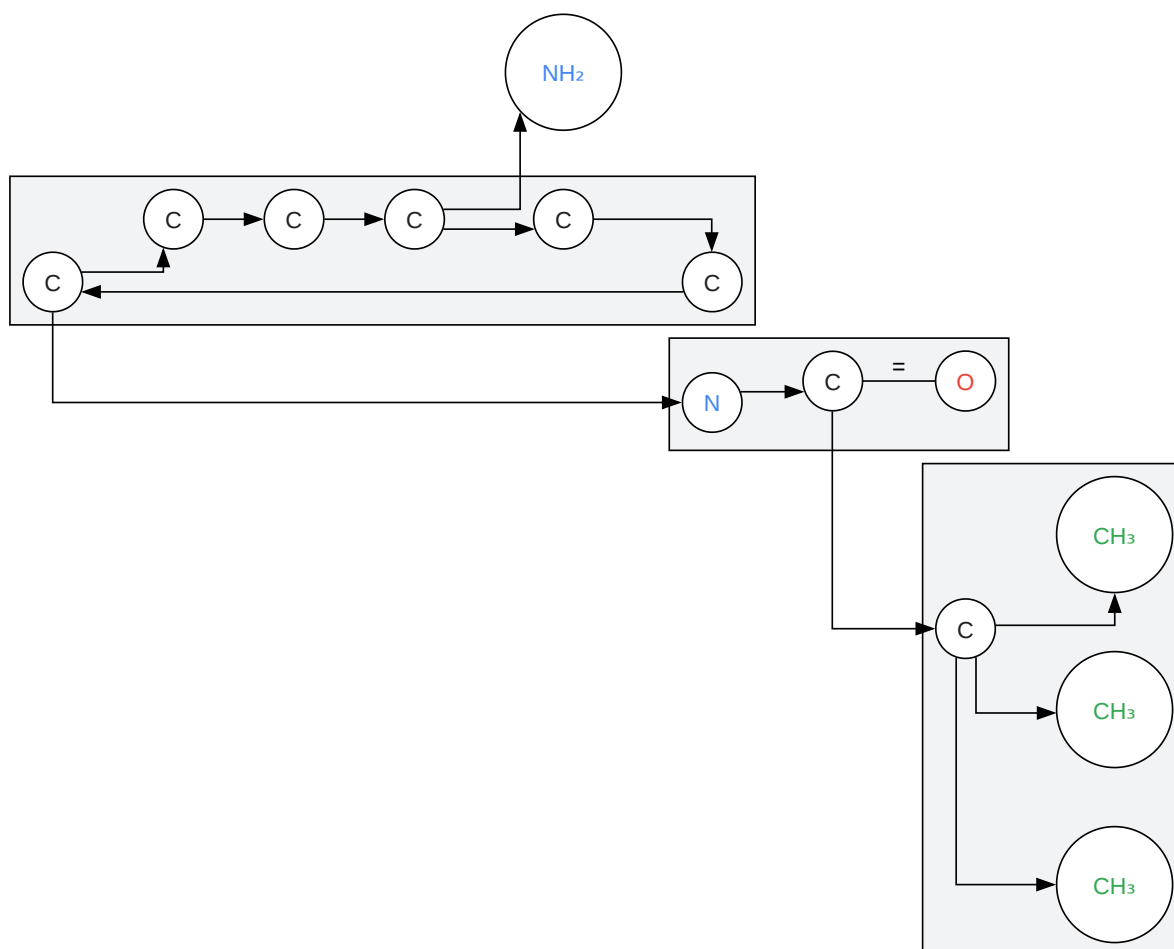
N-(4-aminophenyl)-2,2-dimethylpropanamide is a chemical compound with the CAS number 104478-93-5.^[1] The quantitative molecular data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ N ₂ O	^[1]
Molecular Weight	192.26 g/mol	^[1]

Molecular Structure

The chemical structure of **N-(4-aminophenyl)-2,2-dimethylpropanamide** consists of a 4-aminophenyl group bonded to the nitrogen atom of a 2,2-dimethylpropanamide (also known as

a pivalamide) moiety. The diagram below illustrates the molecular architecture.

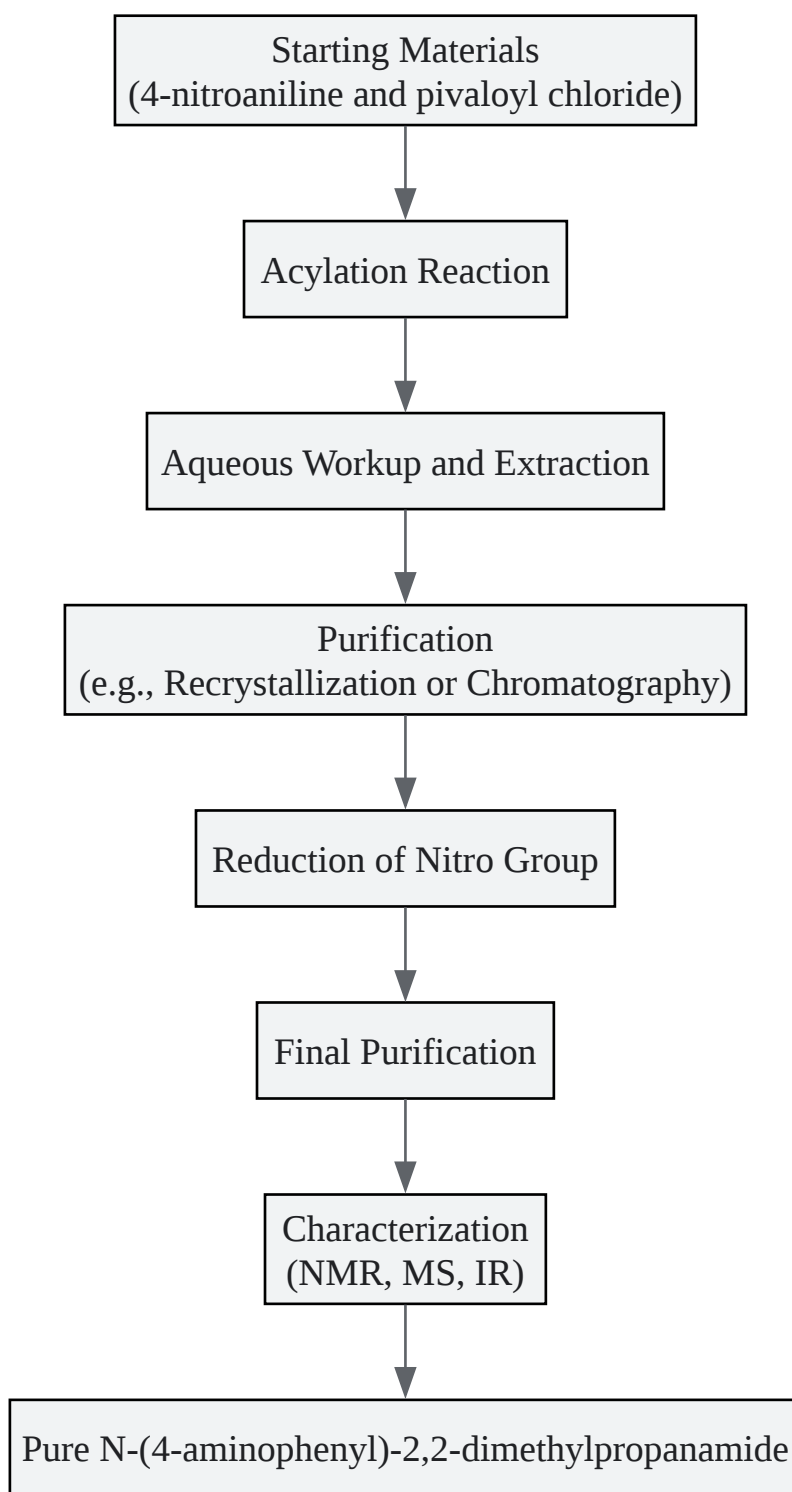


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Figure 1: Molecular structure of **N-(4-aminophenyl)-2,2-dimethylpropanamide**.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **N-(4-aminophenyl)-2,2-dimethylpropanamide** would typically involve standard organic chemistry techniques. A general workflow is outlined below.



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Figure 2: General experimental workflow for the synthesis of the target compound.

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References

- 1. calpaclab.com [calpaclab.com]
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